

Application Notes and Protocols: Preparation of CaCCinh-A01 Stock Solution

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Compound of Interest

Compound Name: CaCCinh-A01

Cat. No.: B1668195

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Introduction

CaCCinh-A01 is a widely used inhibitor of calcium-activated chloride channels (CaCCs), including TMEM16A (also known as Anoctamin 1 or ANO1) [2, 4]. It is an essential tool for researchers studying ion channel function, signal transduction, and various physiological processes involving chloride transport. Proper preparation of a stock solution is the first critical step for ensuring the accuracy and reproducibility of experimental results. This document provides a detailed protocol for preparing a stock solution of **CaCCinh-A01** for in vitro research applications.

Data Presentation

A summary of the key quantitative data for **CaCCinh-A01** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	347.43 g/mol	[1][2]
Purity	≥98% (HPLC)	[1][2]
Appearance	Off-white to white solid	[1][3]
Solubility in DMSO	30 mg/mL to 69 mg/mL	[4][5][6]
Solubility in Ethanol	~3.47 mg/mL (with gentle warming)	[2]
Recommended Storage (Solid)	-20°C	[1][2]
Recommended Storage (Stock Solution)	-20°C or -80°C	[3][4]

Experimental Protocol: Preparation of a 10 mM **CaCCinh-A01** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CaCCinh-A01** in dimethyl sulfoxide (DMSO).

Materials:

- **CaCCinh-A01** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

Equipment:

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

- Fume hood

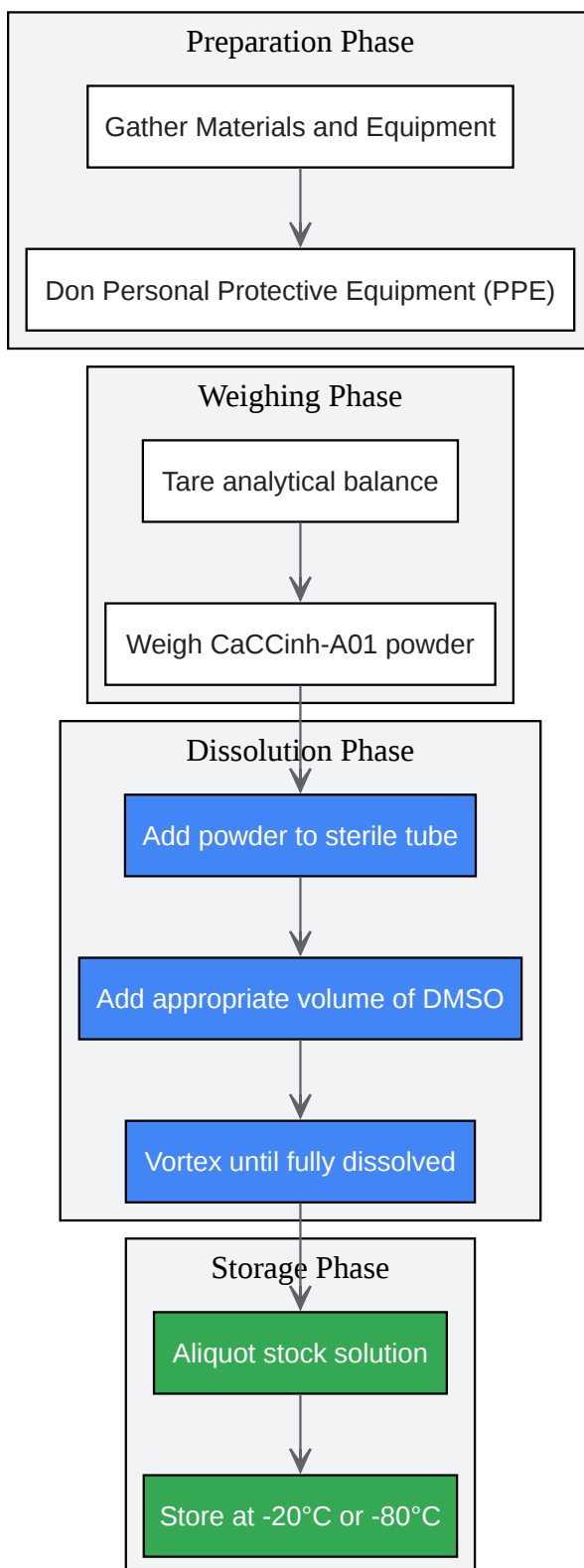
Procedure:

- Preparation: Before starting, ensure all equipment is clean and readily accessible. Work in a fume hood to minimize inhalation of the compound and solvent.
- Weighing **CaCCinh-A01**: Carefully weigh out the desired amount of **CaCCinh-A01** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.47 mg of **CaCCinh-A01** (Molecular Weight: 347.43 g/mol).
- Dissolution: Add the weighed **CaCCinh-A01** powder to a sterile microcentrifuge tube. Add the appropriate volume of DMSO to the tube. For a 10 mM solution with 3.47 mg of the compound, add 1 mL of DMSO.
- Mixing: Close the tube tightly and vortex the solution until the **CaCCinh-A01** is completely dissolved. The solution should be clear and pale yellow[1]. Gentle warming may be applied to aid dissolution if necessary[2].
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes[3][4]. Store the aliquots at -20°C or -80°C. When stored at -20°C, the solution is stable for at least one year[3]. For longer-term storage, -80°C is recommended[3][4].

Safety Precautions:

- Always handle **CaCCinh-A01** and DMSO in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment, including a lab coat, gloves, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for detailed safety information before handling the compound and solvent.

Mandatory Visualization



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Caption: Workflow for preparing a **CaCCinh-A01** stock solution.

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